

What is the structure of Bis-PEG21-NHS ester?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bis-PEG21-NHS ester*

Cat. No.: *B6352240*

[Get Quote](#)

An In-depth Technical Guide to **Bis-PEG21-NHS Ester**

Introduction

Bis-PEG21-NHS ester is a homobifunctional crosslinking reagent widely utilized in the fields of bioconjugation, drug delivery, and proteomics. Its structure is characterized by a long, hydrophilic polyethylene glycol (PEG) spacer arm flanked by two N-hydroxysuccinimide (NHS) ester functional groups. This unique architecture allows for the covalent conjugation of two amine-containing molecules, imparting increased solubility and flexibility to the resulting conjugate. This guide provides a detailed examination of its structure, properties, and applications.

Core Structure and Functional Components

The chemical structure of **Bis-PEG21-NHS ester** is central to its function. It can be deconstructed into three key components:

- **N-Hydroxysuccinimide (NHS) Esters:** The molecule is capped at both ends by NHS esters. These are highly reactive functional groups that specifically target primary amines (-NH₂), such as the side chain of lysine residues in proteins or amine-modified oligonucleotides, to form stable and covalent amide bonds.^{[1][2]}
- **Polyethylene Glycol (PEG) Spacer:** The core of the molecule consists of a discrete PEG (dPEG®) chain with 21 ethylene glycol units.^[3] This hydrophilic spacer arm confers several advantageous properties, including enhanced solubility in aqueous buffers, reduced aggregation of conjugates, and increased stability in biological systems.^{[1][2]} The extended

length of the PEG chain provides significant spatial separation between the conjugated molecules.

- **Homobifunctional Nature:** The presence of identical reactive groups (NHS esters) at both ends makes it a homobifunctional crosslinker. This symmetry is ideal for intermolecular crosslinking of two identical or different proteins or for intramolecularly linking different amine sites within a single protein.

Below is a diagram illustrating the general structure of **Bis-PEG21-NHS ester**.

Caption: General schematic of the **Bis-PEG21-NHS ester** structure.

Physicochemical Properties

The quantitative properties of **Bis-PEG21-NHS ester** are summarized in the table below. These parameters are critical for designing and executing conjugation experiments, ensuring accurate stoichiometry and characterization of the final products.

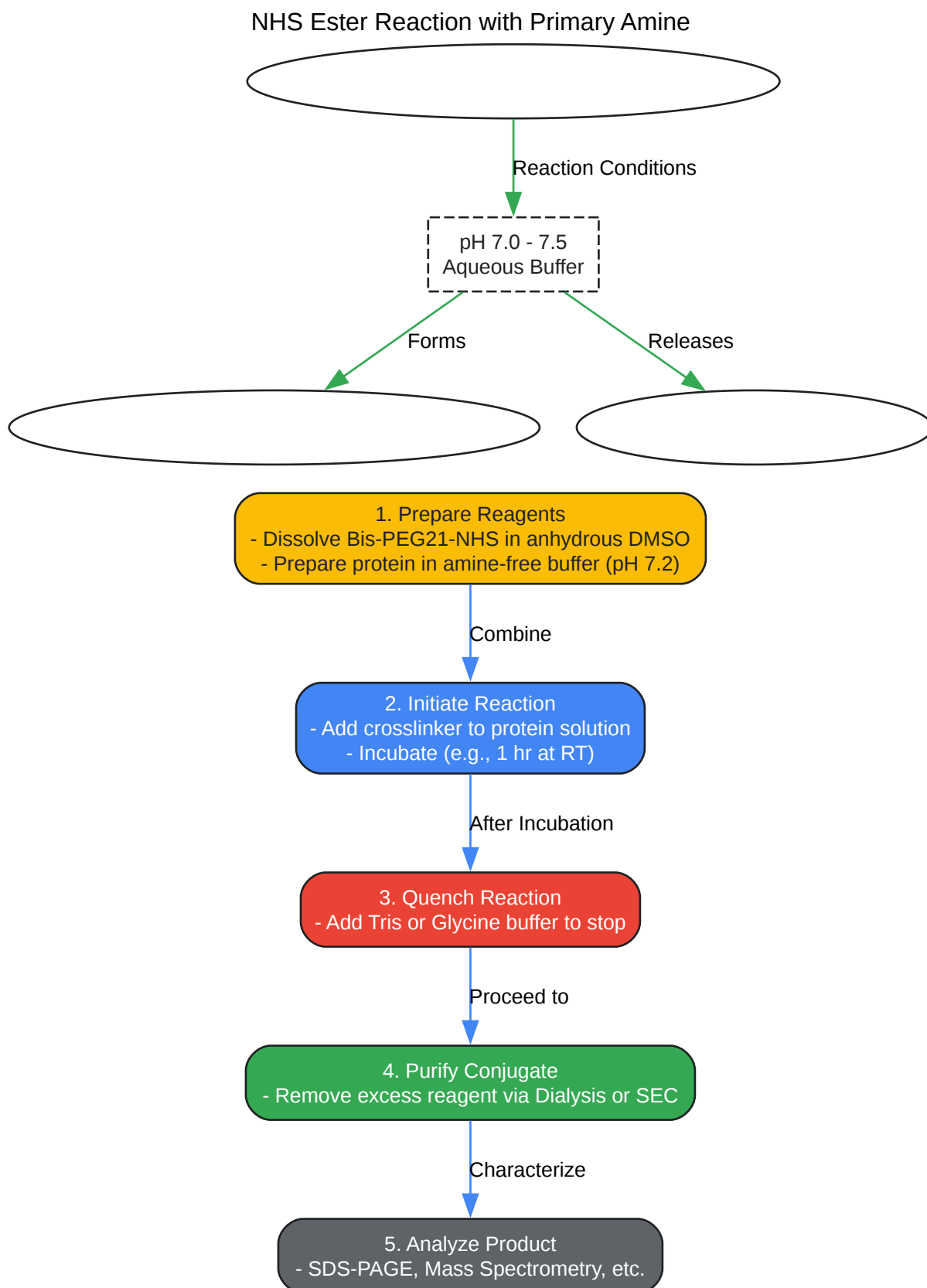
Property	Value	Reference(s)
Chemical Formula	C ₅₄ H ₉₆ N ₂ O ₂₉	
Molecular Weight	~1237.34 g/mol	
CAS Number	2221948-98-5	
Appearance	Colorless to off-white Solid-Liquid Mixture or Viscous liquid	
Purity	≥95%	
Spacer Arm Length	~79.1 Å (67 atoms)	
Storage Conditions	-20°C, protect from moisture	

Reaction Mechanism and Experimental Protocols

Amine-Reactive Conjugation Pathway

The utility of **Bis-PEG21-NHS ester** lies in the reaction between its terminal NHS esters and primary amines. This reaction proceeds via nucleophilic acyl substitution, where the amino

group attacks the carbonyl carbon of the NHS ester. This results in the formation of a stable amide bond and the release of N-hydroxysuccinimide as a byproduct. The optimal pH for this reaction is between 7.0 and 7.5.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bis-PEG21- NHS ester, 1008402-79-6 | BroadPharm [broadpharm.com]
- 2. Bis-PEG21-NHS ester - Creative Biolabs [creative-biolabs.com]
- 3. vectorlabs.com [vectorlabs.com]
- To cite this document: BenchChem. [What is the structure of Bis-PEG21-NHS ester?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6352240#what-is-the-structure-of-bis-peg21-nhs-ester]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

